

# octacosane thermal properties validation DSC analysis

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Octacosane

CAS No.: 630-02-4

Cat. No.: S598060

Get Quote

## Thermophysical Properties of n-Octacosane

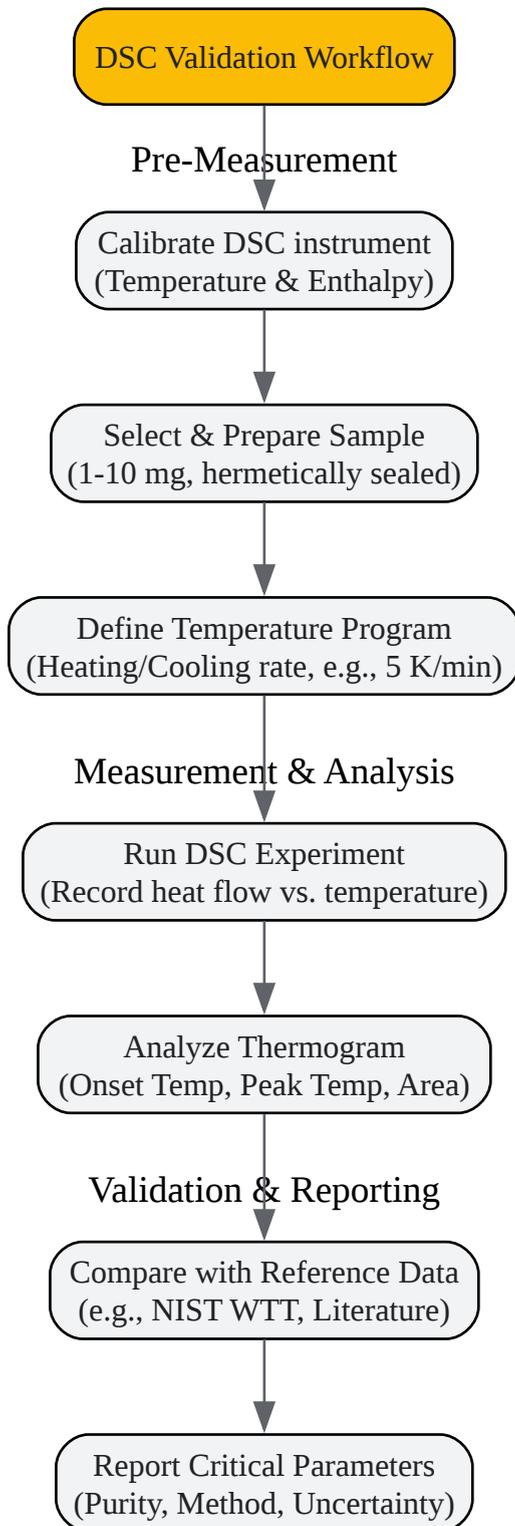
The following table summarizes critically evaluated data for n-octacosane (C<sub>28</sub>H<sub>58</sub>), primarily from the NIST/TRC Web Thermo Tables (WTT), which is a trusted source for thermophysical property data [1].

Property	Value	Unit	State	Notes / Source
Molar Mass	394.772	g/mol	-	[1]
Melting Point (Triple Point)	334.55	K	Crystal 1, Liquid, Gas	[2] [1]
Melting Point (Triple Point)	330.40	K	Crystal 2, Crystal 1, Liquid	[2]
Normal Boiling Point	704.80	K	Liquid	[2]
Enthalpy of Fusion ( $\Delta_{\text{fus}}H$ )	35.53 to 67.38	kJ/mol	Crystal 1 to Liquid	Measured range; 64.64 kJ/mol (334.5 K) is a repeated value [2].

Property	Value	Unit	State	Notes / Source
Heat Capacity (Cp)	937.00	J/mol×K	Liquid	At 353 K [2]
Density	-	-	-	Not directly provided in searched results; available as a function of temperature in WTT [1].
Thermal Conductivity	-	-	-	Property is listed in WTT but no specific value found in search results [1].
Viscosity	0.0018142 to 0.0003995	Pa×s	Liquid	Temperature range: 398.15 K to 573.15 K [2]

## Experimental Validation via Differential Scanning Calorimetry (DSC)

For researchers, validating the thermal properties of a PCM like **octacosane** using Differential Scanning Calorimetry (DSC) is a critical step. The workflow and key considerations for obtaining reliable data are outlined below [3].



[Click to download full resolution via product page](#)

## Key Steps in DSC Analysis

The diagram above illustrates the core workflow. Here are the essential methodological details for each stage:

- **Pre-Measurement Calibration and Preparation:** The DSC instrument must be calibrated for temperature and enthalpy using high-purity reference standards [3]. The sample mass is typically between 1-10 mg, and it should be hermetically sealed in a crucible to prevent leakage [3]. A moderate heating/cooling rate (e.g., **5 K/min**) is often used as a compromise between signal strength and thermal lag [4] [3].
- **Measurement and Data Analysis:** The experiment records the heat flow into the sample as it is heated and cooled. Key values are extracted from the resulting thermogram [5] [3]:
  - **Melting Temperature:** Determined from the **extrapolated onset temperature (Te)** of the melting peak, as it is less dependent on experimental parameters than the peak temperature [5].
  - **Enthalpy of Fusion ( $\Delta H$ ):** Calculated by integrating the area under the melting peak [3].
- **Validation and Reporting:** For validation, compare your results with critically evaluated literature or database values, such as those from NIST [1]. It is crucial to report all relevant experimental parameters, including sample purity, heating/cooling rates, and the methodology used to determine transition temperatures and enthalpies [5] [3].

## Important Considerations for Accurate Characterization

- **Property Variability:** Thermophysical properties can vary significantly. The enthalpy of fusion for **octacosane**, for example, shows a wide range in literature from **35.53 to 67.38 kJ/mol** [2]. Using high-purity materials and reporting measurement conditions is essential.
- **Confinement Effects:** Be aware that phase transition temperatures and enthalpies can be depressed when the PCM is confined in a porous structure (e.g., for shape stabilization). The depression is typically more pronounced in smaller pores [6].
- **DSC Limitations:** DSC is a powerful tool but has limitations. Results can be influenced by the instrument type, sample preparation, and heating rate. For inhomogeneous materials, the small sample size (a few milligrams) may not be fully representative [3].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. octacosane - NIST/TRC Web Thermo Tables (WTT) [[wtt-pro.nist.gov](http://wtt-pro.nist.gov)]
2. Chemical Properties of Octacosane (CAS 630-02-4) [[chemeo.com](http://chemeo.com)]
3. Thermal Characterization of Phase Change Materials by ... [[mdpi.com](http://mdpi.com)]
4. Solid-Liquid Phase Diagram of the Dimethyl + Dipropyl ... [[link.springer.com](http://link.springer.com)]
5. Review of Thermophysical Property Data of Octadecane for ... [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
6. Phase behaviors of n-octacosane in nanopores [[sciencedirect.com](http://sciencedirect.com)]

To cite this document: Smolecule. [octacosane thermal properties validation DSC analysis].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b598060#octacosane-thermal-properties-validation-dsc-analysis>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)